

Application Notes and Protocols: Preparation of LY 215890 Stock Solution

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Compound of Interest

Compound Name: LY 215890

Cat. No.: B1675613

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **LY 215890**, a cephem-class antibiotic. The information herein is intended to ensure accurate and reproducible experimental results.

Quantitative Data Summary

A summary of the key quantitative data for **LY 215890** is presented in the table below. This information is crucial for accurate preparation of stock solutions and for maintaining the integrity of the compound.

Property	Value
Molecular Weight	385.78 g/mol
Appearance	Solid powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Recommended Solvent	DMSO
Short-Term Storage	0 - 4°C (days to weeks)
Long-Term Storage	-20°C (months to years)

Experimental Protocol: Preparation of a 10 mM LY 215890 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **LY 215890** in DMSO. The principles can be adapted to prepare solutions of different concentrations.

Materials and Equipment

- **LY 215890** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- Pre-Preparation:
 - Bring the **LY 215890** powder and DMSO to room temperature before opening to prevent condensation.
 - Ensure the work area is clean and sterile, especially if the stock solution will be used in cell culture.
- Calculating the Required Mass:
 - To prepare a 10 mM stock solution, the required mass of **LY 215890** can be calculated using the following formula:

- $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 385.78 \text{ g/mol} = 3.8578 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out the calculated mass of **LY 215890** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolving the Compound:
 - Add the desired volume of DMSO to the tube containing the **LY 215890** powder. For the example above, add 1 mL of DMSO.
 - Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for long-term storage (months to years). For short-term storage (days to weeks), aliquots can be kept at 4°C.

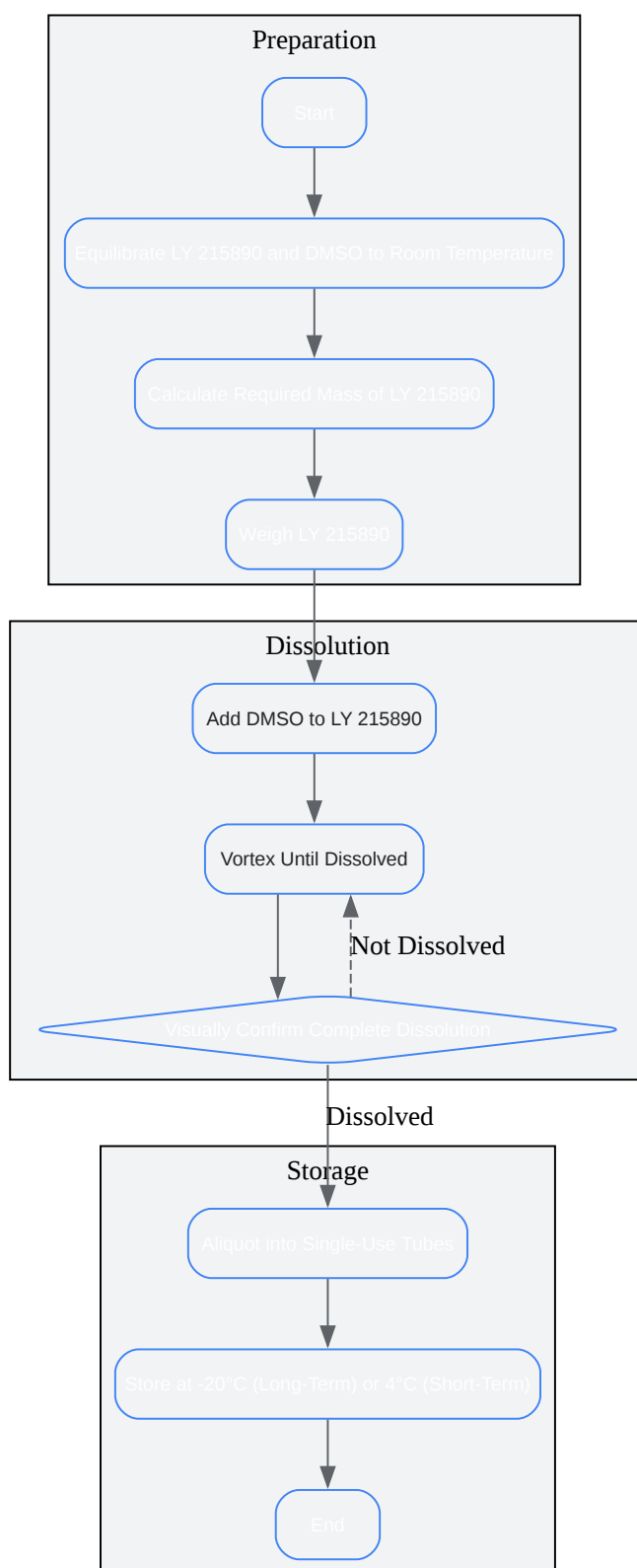
Safety Precautions

- Always wear appropriate PPE, including a lab coat, gloves, and safety glasses, when handling **LY 215890** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **LY 215890** for comprehensive safety information.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **LY 215890** stock solution.

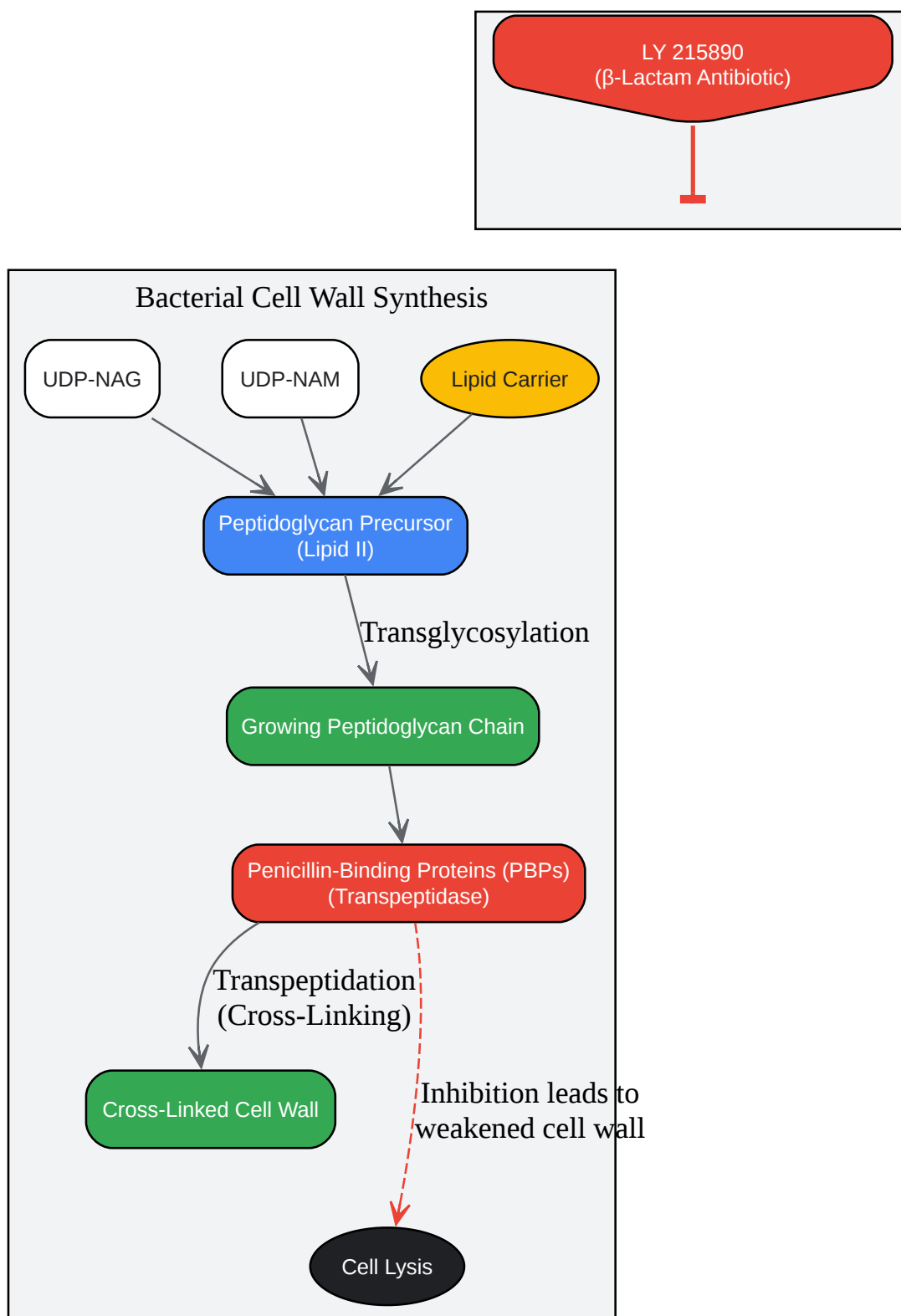


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Caption: Workflow for the preparation of **LY 215890** stock solution.

Signaling Pathway: Mechanism of Action

LY 215890 is a β -lactam antibiotic that inhibits bacterial cell wall synthesis.^[1] The diagram below outlines this mechanism of action. Cephalosporins, like other β -lactam antibiotics, disrupt the synthesis of the peptidoglycan layer of bacterial cell walls.^[1] They bind to and inhibit penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis.^{[2][3]} This inhibition prevents the cross-linking of peptidoglycan chains, weakening the cell wall and ultimately leading to cell lysis and bacterial death.^{[4][5]}



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Caption: Mechanism of action of **LY 215890** on bacterial cell wall synthesis.

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